

An In-depth Technical Guide to the Discovery and Synthesis of GSK3640254

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Compound of Interest

Compound Name: *Lepetegravir*
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Abstract

GSK3640254 (also known as fipravirimat) is a next-generation, investigational HIV-1 maturation inhibitor developed by ViiV Healthcare.[1][2] It represents a significant advancement in the class of antiretroviral drugs that target the late stage of the HIV life cycle.[3] This document provides a comprehensive overview of the discovery, mechanism of action, synthesis, and preclinical and clinical evaluation of GSK3640254.

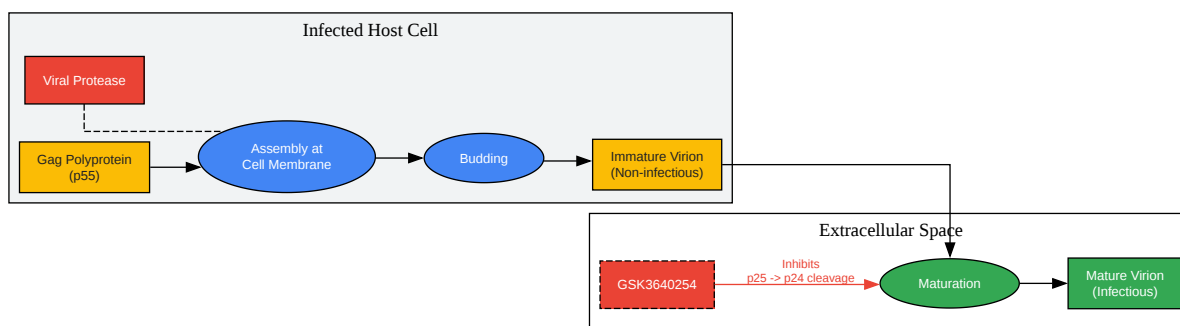
Discovery and Design

The discovery of GSK3640254 was the result of a focused medicinal chemistry effort to improve upon earlier generation maturation inhibitors, such as bevirimat and GSK3532795 (BMS-955176).[4][5] While these earlier compounds demonstrated clinical efficacy, they were hampered by the emergence of resistance associated with polymorphisms in the HIV-1 Gag protein.[6]

The key innovation in the design of GSK3640254 was the modification of the C-3 position of the triterpenoid core.[4][7] Specifically, the para-substituted benzoic acid moiety found in its predecessor was replaced with a cyclohex-3-ene-1-carboxylic acid substituted with a fluoromethyl group at the alpha position to the carboxylic acid.[4][7] This structural change provided a new vector to explore structure-activity relationships, leading to a compound with significantly improved activity against a broad range of clinically relevant polymorphic HIV-1 variants.[4][5]

Mechanism of Action

GSK3640254 is a potent inhibitor of HIV-1 maturation, the final step in the viral replication cycle required to produce infectious virions.[3][8] It specifically targets the cleavage of the Gag polyprotein precursor, p25, into the mature capsid protein p24 and the spacer peptide 1 (SP1).[6][9] This inhibition results in the release of immature, non-infectious virus particles.[3] Mechanistic studies have shown that GSK3640254 binds to the Gag protein and dissociates more slowly from wild-type Gag virus-like particles compared to previous generation maturation inhibitors, contributing to its enhanced potency.[6]



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Caption: HIV-1 Maturation Pathway and Inhibition by GSK3640254.

Synthesis

While a detailed, step-by-step synthesis protocol for GSK3640254 is proprietary, the key synthetic strategy involves the modification of a triterpenoid scaffold. The development of the synthetic route was a critical aspect of the drug discovery program, enabling the efficient production of the molecule for preclinical and clinical studies.[4] The synthesis of related C-17 amine derivatives of GSK3640254 has been described, highlighting the modularity of the synthetic approach.[2]

Preclinical and Clinical Data

In Vitro Antiviral Activity

GSK3640254 has demonstrated potent antiviral activity against a broad range of HIV-1 subtypes and clinically relevant Gag polymorphisms that confer resistance to earlier maturation inhibitors.[6]

Parameter	Value	Assay Details	Reference
Mean EC50	9 nM	Panel of HIV-1 clinical isolates	[6]
Mean protein-binding adjusted EC90	33 nM	Library of subtype B and C chimeric viruses with Gag polymorphisms	[6]
Dissociation from Gag VLPs	7.1-fold slower than a previous-generation MI	Mechanistic studies with wild-type Gag virus-like particles	[6]

Clinical Efficacy (Phase IIa Proof-of-Concept Study)

A Phase IIa, double-blind, randomized, placebo-controlled, adaptive study was conducted in treatment-naïve adults with HIV-1 to evaluate the antiviral effect, safety, tolerability, and pharmacokinetics of once-daily GSK3640254 monotherapy.[3][10][11]

Dose	Duration	Maximum Mean Change in Plasma HIV-1 RNA (log10 copies/mL)	Reference
10 mg	10 days	-0.4	[3]
40 mg	7 days	-1.2	[3]
80 mg	7 days	-1.0	[3]
140 mg	7 days	-1.5	[3][11]
200 mg	10 days	-2.0	[3][11]

Treatment with GSK3640254 was generally well-tolerated, with headache being the most common adverse event.[3] Emergence of the A364V resistance-associated mutation was observed in the 200 mg arm after 10 days of monotherapy, which led to a protocol amendment to shorten the treatment duration in subsequent arms.[3][12]

Experimental Protocols

In Vitro Antiviral Activity Assay (General Protocol)

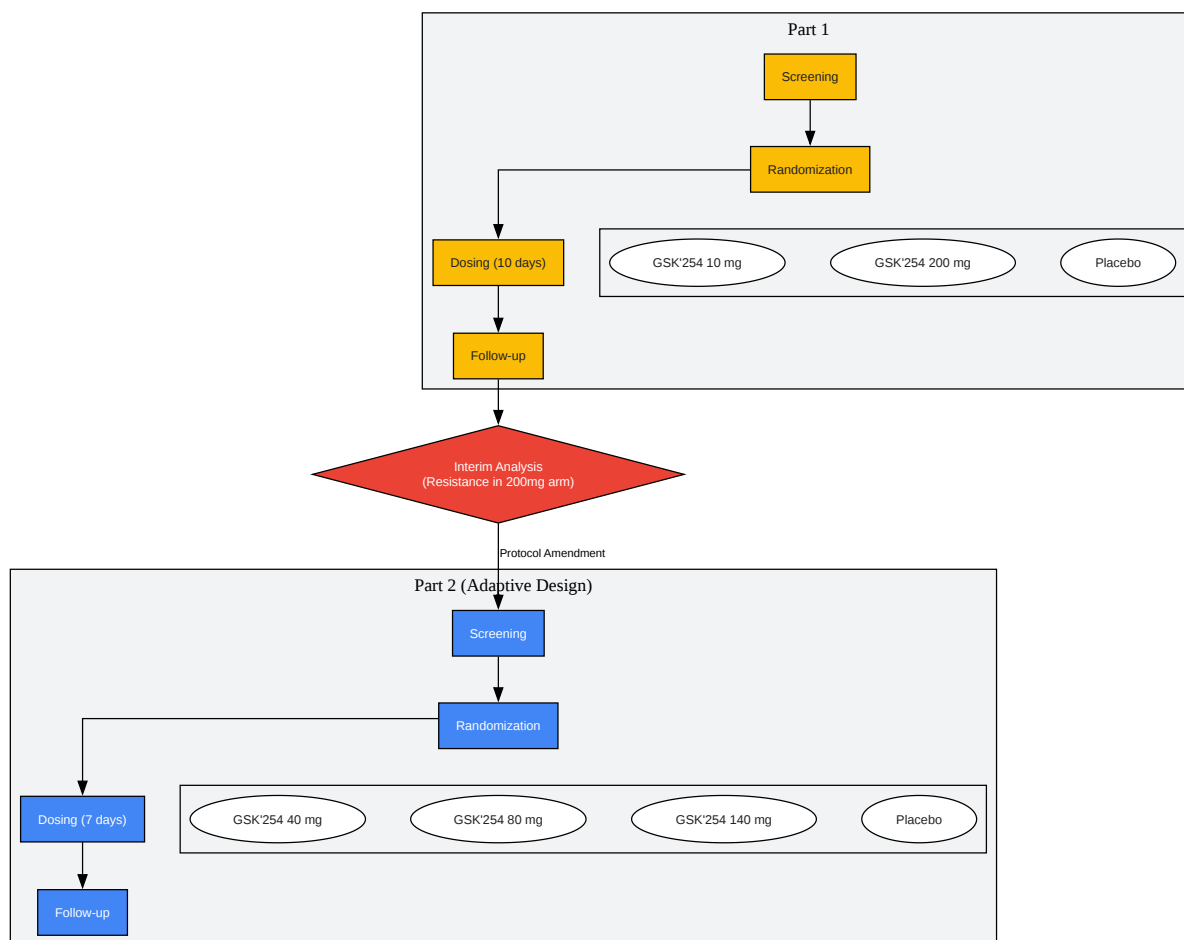
A general protocol for determining the in vitro antiviral activity of HIV maturation inhibitors is as follows:

- Cell Culture: Human T-cell lines (e.g., MT-2) are maintained in appropriate culture medium.
- Virus Infection: Cells are infected with a laboratory-adapted HIV-1 strain or clinical isolates at a predetermined multiplicity of infection.
- Compound Treatment: Infected cells are incubated with serial dilutions of the test compound (e.g., GSK3640254).
- Incubation: The treated, infected cells are incubated for a period of 4-5 days to allow for viral replication.

- **Endpoint Measurement:** The extent of viral replication is quantified by measuring a viral marker, such as p24 antigen in the culture supernatant, using an enzyme-linked immunosorbent assay (ELISA).
- **Data Analysis:** The 50% effective concentration (EC50) is calculated as the drug concentration that inhibits viral replication by 50%.

Phase IIa Clinical Trial Protocol

The Phase IIa proof-of-concept study of GSK3640254 was an adaptive, two-part study:[\[3\]](#)[\[10\]](#)
[\[11\]](#)



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Caption: Phase IIa Clinical Trial Workflow for GSK3640254.

- Part 1: Treatment-naïve adults with HIV-1 were randomized to receive GSK3640254 10 mg, 200 mg, or placebo once daily for 10 days.[3][11]
- Interim Analysis: A planned interim analysis after Part 1 revealed treatment-emergent resistance in the 200 mg arm.[3][11]
- Part 2: Based on the interim analysis, a protocol amendment was made. New participants were randomized to receive GSK3640254 40 mg, 80 mg, 140 mg, or placebo once daily for a shortened duration of 7 days to mitigate the risk of resistance development.[3][11]
- Primary Endpoint: The primary endpoint for the study was the maximum change in plasma HIV-1 RNA from baseline.[3][10]

Conclusion

GSK3640254 is a promising next-generation HIV-1 maturation inhibitor with a novel mechanism of action and a favorable preclinical profile. Its design successfully addressed the resistance challenges of earlier compounds in this class. Phase IIa clinical data demonstrated potent antiviral activity and established a dose-response relationship. While development of fipravirimat was discontinued in 2023, the insights gained from its discovery and clinical evaluation provide valuable information for the future development of HIV-1 maturation inhibitors and other novel antiretroviral agents.[1]

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